

Reference LC-MS Method for Progesterin Quantification

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Compound Focus: Dienogest-d5

Cat. No.: S12879305

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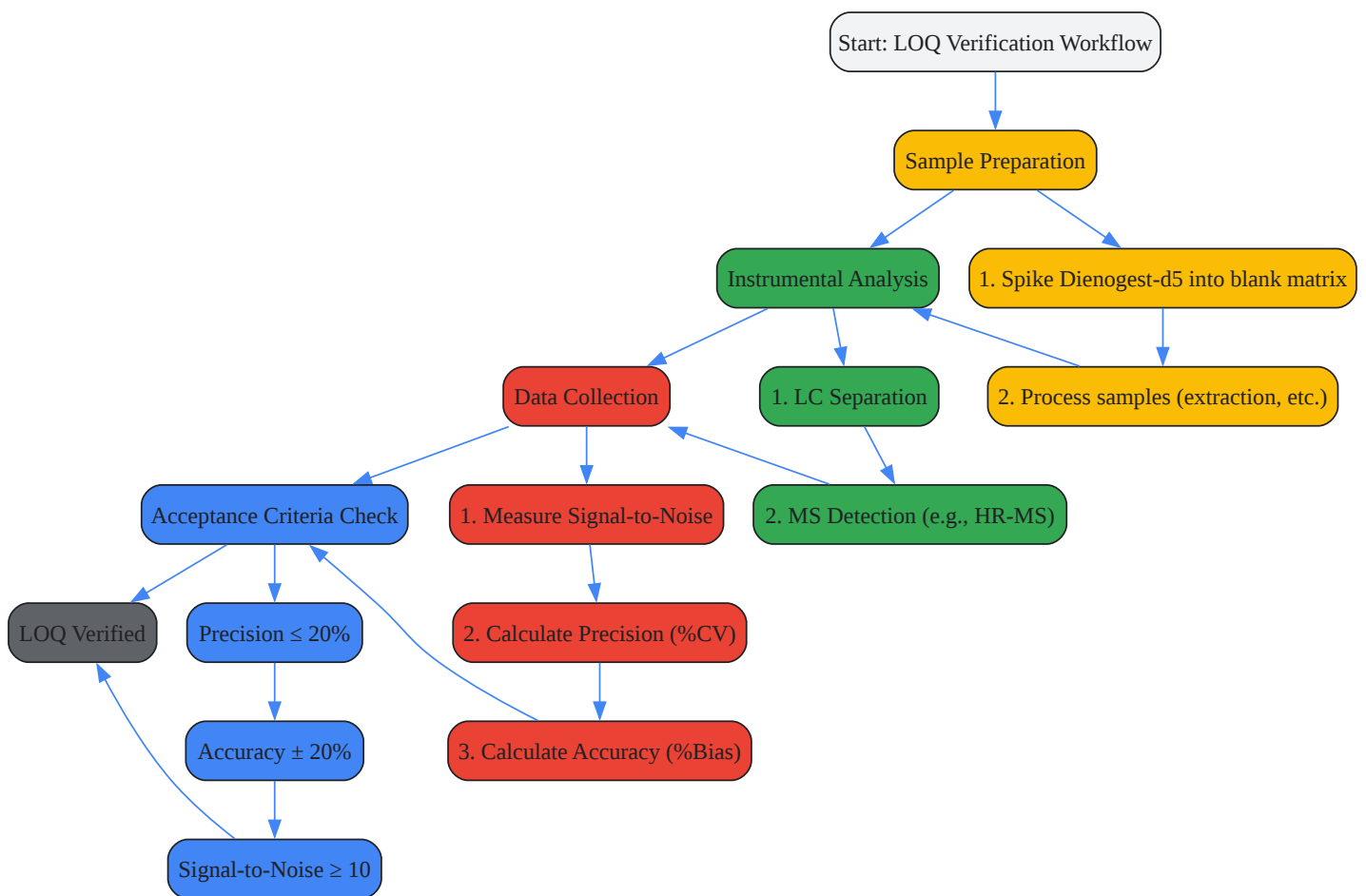
The table below summarizes key parameters from a published high-resolution Liquid Chromatography-Mass Spectrometry (LC-MS) method developed for the simultaneous quantification of 11 synthetic progestins, including dienogest [1]. This can provide a benchmark for your methodology.

Parameter	Description
Technology	High-resolution LC-MS (Orbitrap)
Analysis Mode	Targeted Selected Ion Monitoring (SIM)
Run Time	12 minutes
Sample Volume	50 µL of murine or human plasma
Lower Limit of Quantitation (LLOQ) Range	2.4 pg/mL (for drospirenone) to 78.1 pg/mL (for chlormadinone acetate)

This method uses **stable isotope-labeled internal standards** for each compound to ensure accurate quantification [1]. As **Dienogest-d5** is a deuterium-labeled version of dienogest [2], your verification process would likely follow a similar approach, using **Dienogest-d5** as the internal standard to quantify the unlabeled dienogest.

LOQ Verification Workflow

The process of verifying the LOQ for an internal standard like **Dienogest-d5** is integral to validating a bioanalytical method. The general workflow involves the following stages, from sample preparation to the final determination of the LOQ:



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To perform the verification, you would prepare multiple samples at the proposed LOQ concentration and analyze them. The LOQ is typically confirmed when the samples demonstrate [1]:

- **Precision:** A coefficient of variation (CV) of $\leq 20\%$.
- **Accuracy:** A result within $\pm 20\%$ of the nominal concentration.
- **Signal-to-Noise Ratio:** A value of 10 or higher.

A Path Forward for Your Research

Since the exact LOQ for **Dienogest-d5** was not located, here are concrete steps you can take to find or establish this parameter:

- **Consult Manufacturer Data:** The most direct source for analytical specifications is the chemical supplier. Check the product documentation for **Dienogest-d5** from companies like **MedChemExpress (MCE)** [2].
- **Search Scientific Literature:** Conduct a targeted search on academic databases for full-text articles that use **Dienogest-d5** as an internal standard. Look for method validation sections in papers concerning the pharmacokinetics of dienogest.
- **Empirical Determination:** Your laboratory can perform a validation study to establish the LOQ for your specific instrument and conditions, following the workflow and acceptance criteria outlined above.

I hope this structured overview provides a solid foundation for your comparison guide. Should you need to investigate the biological pathways or therapeutic effects of dienogest itself, the search results contain extensive information on that topic.

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References

1. A high resolution LC–MS targeted method for the ... [sciencedirect.com]

2. Dienogest-d5 (STS 557-d5) | Stable Isotope [medchemexpress.com]

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